

An In-depth Technical Guide to the Chemical Properties of Gentisin

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Compound of Interest

Compound Name: *Gentisin*

Cat. No.: *B1671442*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Gentisin (1,7-dihydroxy-3-methoxy-9H-xanthen-9-one) is a naturally occurring xanthone found in the roots of *Gentiana lutea* and other plants.^[1] As a member of the polyphenol class, **gentisin** has garnered significant interest within the scientific community for its potential therapeutic applications, including its observed mutagenic activities and its role as an inhibitor of vascular smooth muscle cell proliferation. This technical guide provides a comprehensive overview of the chemical properties of **gentisin**, offering detailed data, experimental methodologies, and visualizations of relevant biological pathways to support further research and drug development endeavors.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **gentisin** is presented below. These properties are fundamental to understanding its behavior in chemical and biological systems.

Property	Value	Source(s)
Molecular Formula	C ₁₄ H ₁₀ O ₅	[1]
Molecular Weight	258.23 g/mol	[1]
IUPAC Name	1,7-dihydroxy-3-methoxyxanthen-9-one	[1]
Synonyms	Gentianin, Gentianic acid	[1]
CAS Number	437-50-3	[1]
Physical Description	Solid	[1]
Melting Point	273 - 275 °C	[1]
Solubility	0.3 mg/mL in water at 16 °C; Soluble in DMSO	[1]
pKa (Predicted)	6.81 ± 0.20	

Spectral Properties

Spectroscopic data is crucial for the identification and characterization of **gentisin**.

UV-Visible Spectroscopy

In methanol, **gentisin** exhibits characteristic absorption maxima (λ_{max}) at 235, 260, 315, and 375 nm.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ¹H and ¹³C NMR spectral data for **gentisin** are not readily available in the public domain. Researchers seeking to characterize this compound would need to perform NMR analysis.

Mass Spectrometry

Electrospray ionization mass spectrometry (ESI-MS) data for **gentisin** shows a precursor ion ([M-H]⁻) with an m/z of 257.0455.[1]

Experimental Protocols

Detailed experimental protocols for determining the key chemical properties of **gentisin** are provided below. These are generalized methods that can be adapted for xanthones and related polyphenolic compounds.

Determination of Melting Point

Principle: The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this occurs at a sharp, well-defined temperature.

Apparatus:

- Capillary melting point apparatus
- Sealed capillary tubes
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of dry **gentisin** is finely ground using a mortar and pestle.
- Capillary Loading: The powdered sample is packed into a capillary tube to a height of 2-3 mm.
- Measurement: The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature range from the first appearance of liquid to the complete liquefaction of the sample is recorded as the melting point.

Determination of Solubility

Principle: Solubility is the maximum amount of a solute that can dissolve in a known amount of solvent at a specific temperature.

Apparatus:

- Analytical balance
- Vials with screw caps
- Constant temperature shaker or water bath
- Centrifuge
- UV-Vis spectrophotometer or HPLC system

Procedure:

- **Sample Preparation:** An excess amount of **gentisin** is added to a known volume of the solvent (e.g., water, DMSO) in a vial.
- **Equilibration:** The vials are sealed and placed in a constant temperature shaker or water bath and agitated for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The suspension is centrifuged to separate the undissolved solid from the saturated solution.
- **Quantification:** An aliquot of the clear supernatant is carefully removed, diluted appropriately, and the concentration of **gentisin** is determined using a validated analytical method such as UV-Vis spectrophotometry or HPLC with a calibration curve.

UV-Visible Spectrophotometry

Principle: This technique measures the absorption of ultraviolet and visible light by a substance in solution. The absorbance is directly proportional to the concentration of the substance.

Apparatus:

- UV-Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes

Procedure:

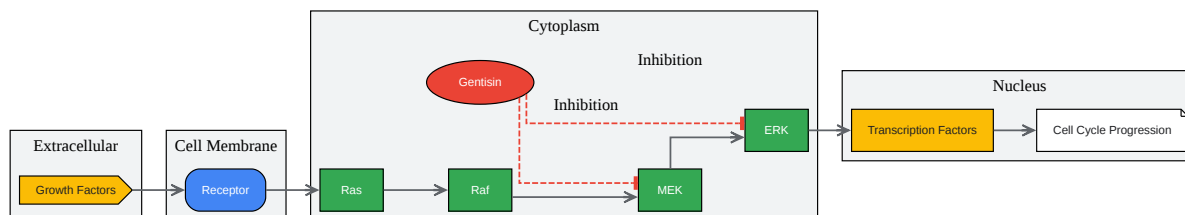
- **Solvent Selection:** A suitable solvent in which **gentisin** is soluble and that does not absorb in the wavelength range of interest (e.g., methanol) is chosen.
- **Standard Solutions:** A series of standard solutions of **gentisin** of known concentrations are prepared.
- **Spectral Scan:** The UV-Vis spectrum of a **gentisin** solution is recorded over a specific wavelength range (e.g., 200-500 nm) to determine the wavelength(s) of maximum absorbance (λ_{max}).
- **Calibration Curve:** The absorbance of each standard solution is measured at a selected λ_{max} . A calibration curve of absorbance versus concentration is plotted.
- **Sample Analysis:** The absorbance of the sample solution of unknown concentration is measured at the same λ_{max} , and its concentration is determined from the calibration curve.

Biological Activity and Signaling Pathways

Gentisin exhibits several biological activities, including the inhibition of vascular smooth muscle cell (VSMC) proliferation and antioxidant effects. The following diagrams illustrate the putative signaling pathways involved, based on studies of related compounds.

Putative Signaling Pathway for Inhibition of VSMC Proliferation

Gentisin is known to inhibit the proliferation of vascular smooth muscle cells. While the precise mechanism for **gentisin** is still under investigation, a plausible pathway, based on the actions of similar flavonoids, involves the modulation of the MAPK/ERK signaling cascade.

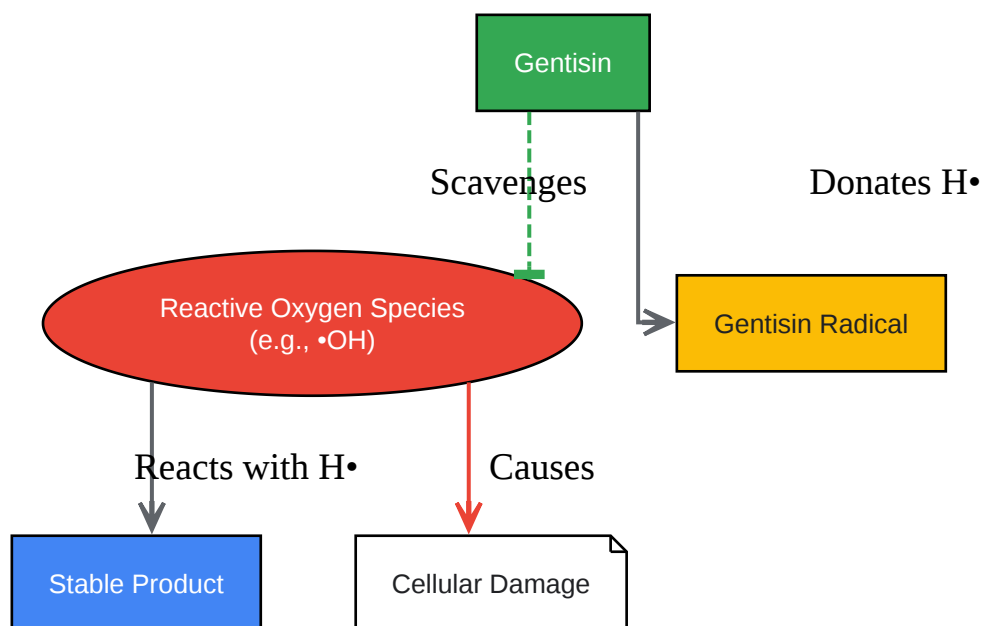


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Caption: Putative inhibition of the MAPK/ERK signaling pathway by **gentisin** in VSMCs.

Antioxidant Mechanism of Action

As a polyphenol, **gentisin** is expected to possess antioxidant properties. The proposed mechanism, based on the behavior of the related gentisic acid, involves the scavenging of reactive oxygen species (ROS).



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Caption: Proposed free radical scavenging mechanism of **gentisin**.

Conclusion

This technical guide provides a foundational understanding of the chemical properties of **gentisin**. The tabulated data offers a quick reference for its physical and spectral characteristics, while the detailed experimental protocols serve as a practical guide for researchers. The visualized signaling pathways, based on current understanding of related compounds, provide a conceptual framework for its biological activities. Further research is warranted to fully elucidate the specific NMR spectral characteristics, experimentally determine the pKa, and confirm the precise molecular mechanisms underlying its biological effects. This information will be invaluable for the continued exploration of **gentisin** as a potential therapeutic agent.

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References

- 1. Antioxidant activity and free radical scavenging reactions of gentisic acid: in-vitro and pulse radiolysis studies - PubMed [pubmed.ncbi.nlm.nih.gov]
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